

Introduction: The Quinoline Scaffold and Its Significance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *4-Bromo-8-methoxy-2-methylquinoline*

CAS No.: 927800-62-2

Cat. No.: B1369538

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Quinoline and its derivatives are foundational scaffolds in pharmaceutical chemistry, recognized as "privileged structures" due to their wide spectrum of biological activities, including antimalarial, anticancer, and antimicrobial properties.^{[1][2]} The specific substitution pattern of **4-Bromo-8-methoxy-2-methylquinoline** offers a unique combination of electronic and steric properties, making it an attractive starting point for the synthesis of novel, complex molecules. The bromine atom at the 4-position serves as a versatile synthetic handle for carbon-carbon and carbon-heteroatom bond formation, while the methoxy and methyl groups modulate the molecule's solubility, reactivity, and potential for biological interactions. This guide synthesizes available data to present a holistic profile of this valuable research chemical.

Chemical Identity and Physicochemical Properties

Precise identification and understanding of physical properties are critical for experimental design. The key identifiers and properties of **4-Bromo-8-methoxy-2-methylquinoline** are summarized below.

Property	Value	Source(s)
IUPAC Name	4-bromo-8-methoxy-2-methylquinoline	[3]
Synonyms	4-Bromo-8-methoxy-2-methylquinoline; quinoline, 4-bromo-8-methoxy-2-methyl-	[4]
CAS Number	927800-62-2	[3][5][6][7][8]
Molecular Formula	C ₁₁ H ₁₀ BrNO	[3][4][5][9][10][11][12][13]
Molecular Weight	252.11 g/mol	[4][5][7][9][10][11][13]
Appearance	Solid	[5]
SMILES String	<chem>COc1cccc2c(Br)cc(C)nc12</chem>	[5][11]
InChI Key	WFHDYUWDRVMASE-UHFFFAOYSA-N	[5][12]
XLogP3-AA	3.3	[10]

Note: Specific experimental data for melting point and solubility are not widely reported. Based on its structure and the properties of similar quinoline derivatives, it is expected to be a crystalline solid with good solubility in common organic solvents like dichloromethane, chloroform, and ethyl acetate, and poor solubility in water.[14][15][16]

Spectroscopic Profile (Predicted)

Spectroscopic analysis is essential for structure verification. While specific spectra for this compound are not publicly available from the search results, a theoretical profile can be predicted based on its structure. This serves as a benchmark for researchers verifying the compound's identity post-synthesis or purchase.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show distinct signals corresponding to the different types of protons.

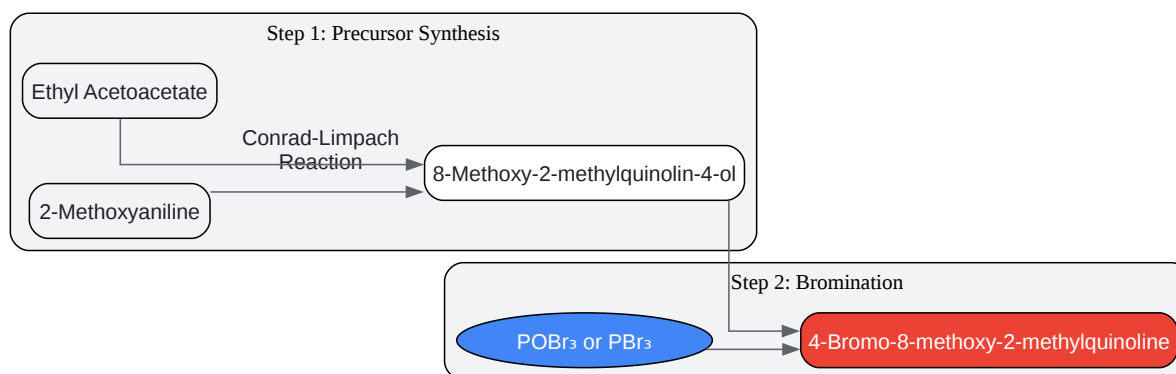
- Aromatic Protons (3H): Three signals are expected in the aromatic region ($\delta \approx 7.0\text{--}8.5$ ppm), corresponding to the protons on the quinoline core. Their specific chemical shifts and coupling patterns will depend on the electronic influence of the bromo, methoxy, and heterocyclic nitrogen atoms.
- Methoxy Protons (3H): A sharp singlet is predicted around $\delta \approx 3.9\text{--}4.1$ ppm.
- Methyl Protons (3H): A sharp singlet is predicted further upfield, around $\delta \approx 2.5\text{--}2.7$ ppm.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum should display 11 unique carbon signals.
 - Aromatic Carbons (9C): Signals will appear in the $\delta \approx 110\text{--}160$ ppm range. The carbon bearing the bromine atom (C4) will be shifted, as will the carbons adjacent to the nitrogen and oxygen atoms.
 - Methoxy Carbon (1C): A signal is expected around $\delta \approx 55\text{--}60$ ppm.
 - Methyl Carbon (1C): A signal is expected in the aliphatic region, around $\delta \approx 20\text{--}25$ ppm.
- MS (Mass Spectrometry): The mass spectrum provides critical information on molecular weight and elemental composition.
 - The molecular ion peak (M^+) will exhibit a characteristic isotopic pattern due to the presence of bromine. Two peaks of nearly equal intensity will appear at m/z values corresponding to the molecule containing ^{79}Br and ^{81}Br , respectively (approximately 251 and 253 m/z).[\[12\]](#)
- IR (Infrared Spectroscopy): The IR spectrum reveals the presence of specific functional groups.
 - C-H stretching (aromatic): $\sim 3050\text{--}3100\text{ cm}^{-1}$
 - C-H stretching (aliphatic): $\sim 2850\text{--}3000\text{ cm}^{-1}$
 - C=C and C=N stretching (aromatic ring): $\sim 1500\text{--}1600\text{ cm}^{-1}$
 - C-O stretching (methoxy ether): $\sim 1050\text{--}1250\text{ cm}^{-1}$

Synthesis and Chemical Reactivity

Plausible Synthetic Pathway

While a specific, documented synthesis for **4-Bromo-8-methoxy-2-methylquinoline** was not found, a logical and efficient pathway can be designed based on established quinoline chemistry. A highly plausible approach involves the bromination of a suitable quinolinol precursor, such as 8-Methoxy-2-methylquinolin-4-ol[17]. The hydroxyl group at the 4-position can be converted to the target bromide using standard brominating agents.

The causality for this choice is twofold: quinolin-4-ols are readily synthesized via methods like the Conrad-Limpach or Combes synthesis, and the conversion of the 4-hydroxy group to a 4-bromo group is a well-established, high-yielding transformation. This avoids issues with regioselectivity that could arise from direct bromination of the 8-methoxy-2-methylquinoline core.



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Caption: Plausible two-step synthesis of the target compound.

Core Reactivity

The structure of **4-Bromo-8-methoxy-2-methylquinoline** contains several reactive sites, making it a versatile intermediate. Understanding these sites is key to unlocking its synthetic potential.

- **C4-Bromine Atom:** This is the primary site for functionalization. The electron-withdrawing nature of the quinoline nitrogen activates this position for nucleophilic aromatic substitution (S_NAr). More importantly, it is an ideal handle for various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig), allowing for the introduction of aryl, alkynyl, vinyl, and amino groups, respectively. This is the most common and powerful application of such bromo-heterocycles.[18]
- **Quinoline Nitrogen:** The nitrogen atom is basic and can be protonated to form salts or alkylated to form quaternary quinolinium salts. This can be used to modify the electronic properties and solubility of the molecule.
- **C2-Methyl Group:** The protons on the methyl group are weakly acidic due to their position adjacent to the C=N bond. Under strong basic conditions, this group can be deprotonated and functionalized with various electrophiles.
- **Aromatic Ring:** The benzene portion of the quinoline ring can undergo electrophilic aromatic substitution (e.g., nitration, halogenation). The directing effects of the existing methoxy group and the fused heterocyclic ring will determine the regioselectivity of these reactions.

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- [To cite this document: BenchChem. \[Introduction: The Quinoline Scaffold and Its Significance\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1369538/docs#introduction-the-quinoline-scaffold-and-its-significance\]](#)

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